

2-Methyloxazolo[5,4-b]pyridine melting point and boiling point

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Compound of Interest

Compound Name: 2-Methyloxazolo[5,4-b]pyridine

Cat. No.: B1317234

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An In-depth Technical Guide on 2-Methyloxazolo[5,4-b]pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on **2-Methyloxazolo[5,4-b]pyridine**, with a focus on its physicochemical properties and potential biological significance. While specific experimental data for this compound is limited in publicly accessible literature, this document compiles general protocols and relevant information on analogous structures to guide researchers in their work.

Physicochemical Properties

Quantitative data regarding the melting and boiling points of **2-Methyloxazolo[5,4-b]pyridine** are not readily available in published literature. However, supplier information indicates that the compound is a "white powder" at ambient temperature, which suggests a melting point above room temperature.^[1]

Data Summary

Property	Value	Source
Melting Point	Not available. Expected to be a solid at room temperature.	Inferred from physical state
Boiling Point	Not available.	-
Molecular Weight	134.14 g/mol	[1][2]
Molecular Formula	C ₇ H ₆ N ₂ O	[1][2]
Physical Form	White powder	[1]

Experimental Protocols

In the absence of specific experimental data for **2-Methyloxazolo[5,4-b]pyridine**, the following are detailed, standard methodologies for the determination of melting and boiling points of organic compounds.

Melting Point Determination (Capillary Method)

This method is suitable for crystalline solids and is a common technique to determine the melting point range of a substance, which is also an indicator of purity.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., silicone oil)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the dry, crystalline **2-Methyloxazolo[5,4-b]pyridine** is finely powdered using a mortar and pestle.

- **Capillary Loading:** The open end of a capillary tube is tapped into the powdered sample to pack a small amount (2-3 mm in height) of the compound into the sealed end. The tube is then inverted and tapped gently to ensure the sample is tightly packed at the bottom.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the melting point apparatus.
- **Heating:** The heating medium is heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

Boiling Point Determination (Micro Method)

For small quantities of a liquid, the boiling point can be determined using a micro-method. As **2-Methyloxazolo[5,4-b]pyridine** is a solid, this would be applicable if it were melted or dissolved in a high-boiling solvent for other experimental purposes.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)

Procedure:

- **Sample Preparation:** A small amount of the liquid is placed in the small test tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed in the test tube with the open end submerged in the liquid.

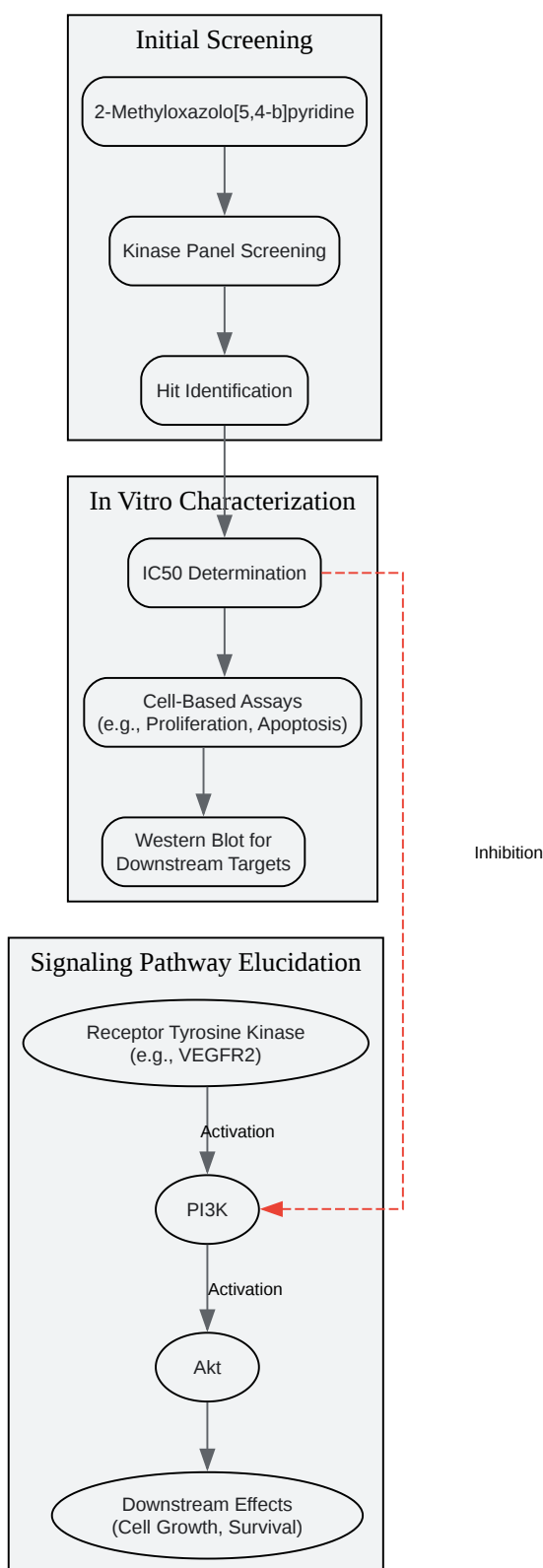
- **Heating:** The test tube is heated in a heating bath. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Observation:** The heating is discontinued, and the liquid is allowed to cool. The temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Potential Biological Activity and Signaling Pathways

While no specific signaling pathways have been elucidated for **2-Methyloxazolo[5,4-b]pyridine**, the broader class of oxazolo[5,4-b]pyridines and the structurally similar thiazolo[5,4-b]pyridines have been investigated as potent inhibitors of various kinases.[3] These compounds often act as ATP-competitive inhibitors in the kinase domain of enzymes that are crucial for cell signaling.

Notably, derivatives of these heterocyclic systems have shown inhibitory activity against Phosphoinositide 3-Kinase (PI3K) and Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2).[4][5] The PI3K pathway is a critical signaling cascade involved in cell growth, proliferation, differentiation, and survival. The VEGFR-2 pathway is a key regulator of angiogenesis, the formation of new blood vessels, which is a hallmark of cancer.

The following diagram illustrates a simplified, hypothetical workflow for screening a compound like **2-Methyloxazolo[5,4-b]pyridine** for its potential as a kinase inhibitor.



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